

Technical Deep Dive: (Oxolan-2-yl)methanesulfinyl Chloride

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Compound of Interest

Compound Name: (Oxolan-2-yl)methanesulfinyl
chloride

Cat. No.: B15253195

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Executive Summary & Chemical Identity

(Oxolan-2-yl)methanesulfinyl chloride is a specialized heterocyclic organosulfur building block used primarily in the synthesis of chiral sulfinamides and sulfinates. Distinguished by its tetrahydrofuran (THF) core, this reagent introduces both a polar ether motif and a stereogenic center (at the C2 position of the oxolane ring) early in the drug discovery scaffold.

Unlike its more common sulfonyl analog (which possesses two oxygens on sulfur), the sulfinyl chloride moiety ($-S(=O)Cl$) is chemically distinct, offering unique reactivity profiles including the potential for diastereoselective nucleophilic substitution at the sulfur atom.

Physicochemical Specifications

Property	Specification
Systematic Name	(Oxolan-2-yl)methanesulfinyl chloride
Alternative Names	(Tetrahydrofuran-2-yl)methanesulfinyl chloride; Tetrahydrofurfuryl sulfinyl chloride
CAS Number	1859452-34-8
Molecular Weight	168.64 g/mol
Molecular Formula	C ₅ H ₉ ClO ₂ S
SMILES	O=S(CC1OCCC1)Cl
Physical State	Colorless to pale yellow oil (typically generated in situ or stored frozen)
Solubility	Soluble in DCM, THF, CHCl ₃ ; decomposes in water/alcohols

Critical Distinction: Do not confuse with (Oxolan-2-yl)methanesulfonyl chloride (CAS 338453-29-5, MW 184.64 g/mol). The sulfinyl variant discussed here has one fewer oxygen atom and exhibits markedly different stability and reactivity patterns.

Synthetic Architecture

The generation of **(oxolan-2-yl)methanesulfinyl chloride** is rarely a "shelf-stable" process; it is best approached as a reactive intermediate generated from the corresponding thiol. The synthesis exploits the oxidative chlorination of (oxolan-2-yl)methanethiol (tetrahydrofurfuryl mercaptan).

Pathway Logic

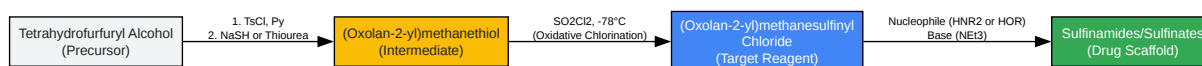
- **Precursor Activation:** The starting material, tetrahydrofurfuryl alcohol, is converted to the thiol (via tosylation/thioacetate displacement or direct thiourea reaction).
- **Oxidative Chlorination:** The thiol is treated with sulfuryl chloride (SO_2Cl_2) or chlorine gas (Cl_2) in the presence of acetic anhydride. This transforms the mercaptan ($-\text{SH}$) directly into the sulfinyl chloride ($-\text{S}(\text{O})\text{Cl}$).

Experimental Protocol (In Situ Generation)

Note: Sulfinyl chlorides are moisture-sensitive and thermally unstable. This protocol assumes anhydrous conditions.

- **Reagents:** (Oxolan-2-yl)methanethiol (1.0 eq), Sulfuryl chloride (SO_2Cl_2 , 1.05 eq), Acetic anhydride (1.0 eq), Dichloromethane (DCM, anhydrous).
- **Setup:** Flame-dried 3-neck flask under Argon atmosphere, cooled to -78°C .
- **Addition:** Dissolve the thiol in DCM. Add acetic anhydride (scavenges liberated acid/water). Dropwise add SO_2Cl_2 over 20 minutes.
- **Reaction:** Allow to warm to -10°C . Evolution of HCl gas and SO_2 indicates conversion.
- **Usage:** The resulting solution of **(oxolan-2-yl)methanesulfinyl chloride** should be used immediately for subsequent coupling (e.g., with amines). Isolation is generally avoided due to disproportionation risks.

Visualization: Synthetic Pathway



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Figure 1: Step-wise generation of the sulfinyl chloride from alcohol precursors.

Reactivity & Applications

The core utility of **(oxolan-2-yl)methanesulfinyl chloride** lies in its electrophilicity at the sulfur atom. Unlike sulfonyl chlorides which form stable sulfonamides, sulfinyl chlorides form sulfinamides.

Mechanistic Insight: The Stereogenic Sulfur

When this reagent reacts with a nucleophile (e.g., a primary amine), the sulfur atom becomes a chiral center (if the two remaining substituents are different, which they are).

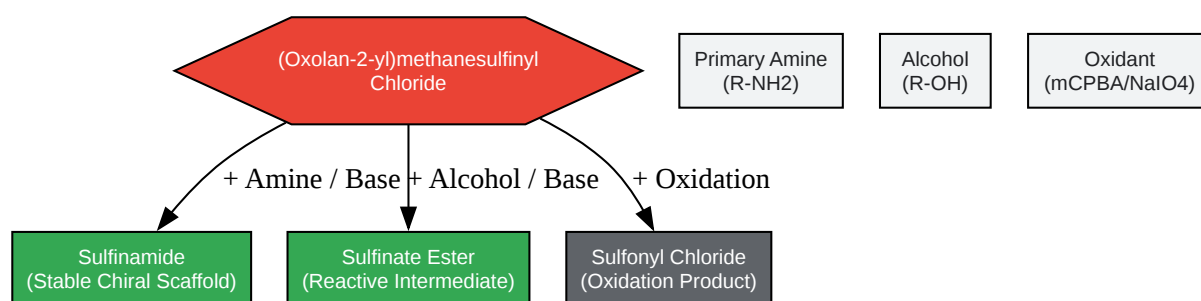
- Chirality 1: The THF ring has a chiral center at C2.
- Chirality 2: The Sulfur atom becomes chiral upon substitution.
- Result: The product is a mixture of diastereomers. Advanced protocols may use chiral amine auxiliaries to resolve the sulfur stereocenter, utilizing the THF ring's steric bulk to direct facial selectivity.

Standard Coupling Protocol (Schotten-Baumann Conditions)

To synthesize a sulfinamide library:

- Substrate: Primary or secondary amine (1.0 eq) in DCM.
- Base: Triethylamine or DIPEA (2.5 eq) to quench HCl.
- Coupling: Add the cold (-20°C) solution of **(oxolan-2-yl)methanesulfinyl chloride** slowly to the amine solution.
- Observation: Reaction is rapid (<1 hour). Monitor by TLC (disappearance of amine).
- Workup: Wash with cold 5% NaHCO₃. Sulfinamides are sensitive to acid hydrolysis; avoid acidic washes.

Visualization: Divergent Reactivity



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Figure 2: Divergent reaction pathways controlled by nucleophile selection.

Stability & Handling

The "Senior Application Scientist" perspective dictates a rigorous approach to stability. This is not a compound to leave on the bench.

- **Hydrolytic Instability:** The S-Cl bond is highly susceptible to hydrolysis, yielding (oxolan-2-yl)methanesulfinic acid, which rapidly disproportionates.
 - **Protocol:** All glassware must be oven-dried. Solvents must be anhydrous (Karl Fischer < 50 ppm water).
- **Thermal Instability:** Sulfinyl chlorides can eliminate HCl or decompose to disulfides upon heating.
 - **Storage:** If isolation is strictly necessary, store at -20°C under Argon. However, in situ use is the industry standard.
- **Corrosivity:** The compound releases HCl on contact with moisture. Use acid-resistant seals and venting.

References

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- Drabowicz, J., & Mikołajczyk, M. (1980). Synthesis of Sulfinyl Chlorides via Oxidative Chlorination. Journal of Organic Chemistry. (Methodological basis for synthesis).
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